Application Note: Analytical Profiling of N-(4-iodophenyl)pyridine-3-carboxamide

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Compound of Interest

Compound Name:	*N-(4-iodophenyl)pyridine-3-carboxamide*
Cat. No.:	*B5676032*

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Introduction & Chemical Context

N-(4-iodophenyl)pyridine-3-carboxamide (CAS: 106048-84-4, generic structure ref) is a critical pharmacophore intermediate used extensively in medicinal chemistry. It serves as a bifunctional scaffold: the pyridine moiety acts as a hydrogen bond acceptor/donor mimic often found in kinase inhibitors, while the aryl iodide provides a reactive handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck).

Because this molecule is frequently used as a late-stage intermediate, its purity is paramount. Impurities such as the de-iodinated analog (N-phenylnicotinamide) or the hydrolyzed precursor (nicotinic acid) can poison downstream catalysts or skew biological assay data.

This guide outlines the standard operating procedures (SOPs) for the identification, quantification, and stability profiling of this compound.

Physicochemical Profile (Predicted)

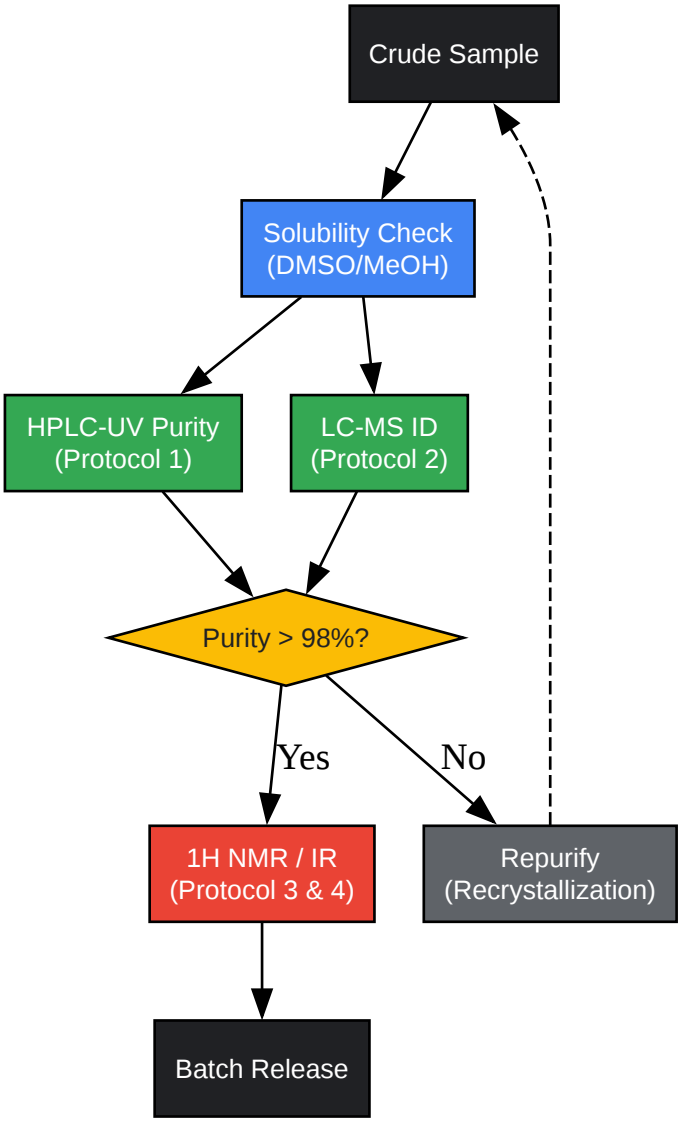
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Property	Value / Characteristic	Notes
Formula		
Molecular Weight	324.12 g/mol	Monoisotopic Mass: 323.97
Appearance	Off-white to pale yellow solid	Iodides can yellow upon light exposure.
Solubility	DMSO (>50 mM), Methanol (Moderate)	Insoluble in water.
LogP	~2.8 - 3.2	Lipophilic due to iodine atom.
pKa	~3.4 (Pyridine nitrogen)	Basic; protonates in acidic HPLC media.

Analytical Workflow

The following flowchart illustrates the decision matrix for qualifying a batch of **N-(4-iodophenyl)pyridine-3-carboxamide**.

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Figure 1: Standard Quality Control Workflow for Aryl-Iodide Intermediates.

Protocol 1: High-Performance Liquid Chromatography (HPLC-UV)

Objective: Quantify purity and detect common impurities (nicotinic acid, 4-iodoaniline, des-iodo analogs). Rationale: The pyridine ring is basic. Standard neutral silica columns will cause peak tailing. We employ a C18 Reverse Phase column with an acidic modifier (Formic acid or TFA) to protonate the pyridine nitrogen (

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), ensuring sharp peak shape.

Method Parameters

- Instrument: Agilent 1260 Infinity II or equivalent.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: Diode Array Detector (DAD).
  - Channel 1: 254 nm (Aryl iodide absorption).
  - Channel 2: 210 nm (Universal amide bond detection).

Gradient Table

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Hold (Elute polar salts/Nicotinic acid)
12.0	95	Linear Ramp (Elute Product)
15.0	95	Wash (Elute dimer impurities)
15.1	5	Re-equilibration
20.0	5	Stop

Data Interpretation:

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- Retention Time (RT): The product is lipophilic (Iodine) and will elute late, typically around 8-10 minutes in this gradient.
- Impurity Mapping:
  - Nicotinic Acid:[1][2][3] RT ~1-2 min (Polar).
  - 4-Iodoaniline: RT ~5-6 min.
  - Product: RT ~9 min.

Protocol 2: LC-MS Identification

Objective: Confirm molecular weight and isotopic pattern. Rationale: Electrospray Ionization (ESI) in Positive mode is ideal because the pyridine nitrogen is easily protonated

.

Method Parameters

- Ionization: ESI Positive (+).
- Capillary Voltage: 3.5 kV.
- Fragmentor: 100 V.
- Mass Range: 100 – 600 m/z.

Expected Mass Spectrum

- Base Peak:

  .
- Isotopic Pattern: Iodine (

) is monoisotopic. Unlike Chloro- (3:1) or Bromo- (1:1) compounds, the Iodine spectrum will not show an M+2 peak.
- Adducts: Look for

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or

if salts are present.

- Fragmentation (MS/MS):
  - Loss of Iodine:

    .
  - Amide Cleavage:

    (Nicotinoyl cation).

Protocol 3: NMR Spectroscopy (H & C)

Objective: Structural verification. Solvent Selection:DMSO-d6 is mandatory. In

, the amide proton is often broad or invisible due to exchange. DMSO sharpens the amide signal and ensures full solubility.

H NMR Assignment (400 MHz, DMSO-d6)

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.65	Singlet (s)	1H	-NH-	Amide proton; highly deshielded.
9.10	Doublet (d, J=2Hz)	1H	Py-H2	Proton between N and C=O.
8.78	dd (J=5, 2Hz)	1H	Py-H6	Adjacent to Pyridine N.
8.30	dt (J=8, 2Hz)	1H	Py-H4	Para to Pyridine N.
7.75	Doublet (d, J=8.5Hz)	2H	Ar-H (ortho to I)	Part of AA'BB' system.
7.60	Doublet (d, J=8.5Hz)	2H	Ar-H (meta to I)	Part of AA'BB' system.
7.58	dd (J=8, 5Hz)	1H	Py-H5	Meta to Pyridine N.

Critical Check: The aromatic region (7.5 - 7.8 ppm) often overlaps. The AA'BB' pattern of the 4-iodophenyl group (two distinct doublets with "roofing" effect) confirms para-substitution.

Protocol 4: FTIR Analysis

Objective: Solid-state identification. Method: ATR (Attenuated Total Reflectance) on neat solid.

Key Diagnostic Bands[4]

- 3300 - 3250 cm^{-1}: N-H Stretch (Medium, broad).
- 1650 - 1640 cm^{-1}: C=O Stretch (Amide I band) - Strong.
- 1590, 1480 cm^{-1}: C=C / C=N Aromatic ring stretches.

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- ~500 cm^{-1}: C-I Stretch (often weak, but characteristic of aryl iodides).

Stability & Handling (Safety Note)

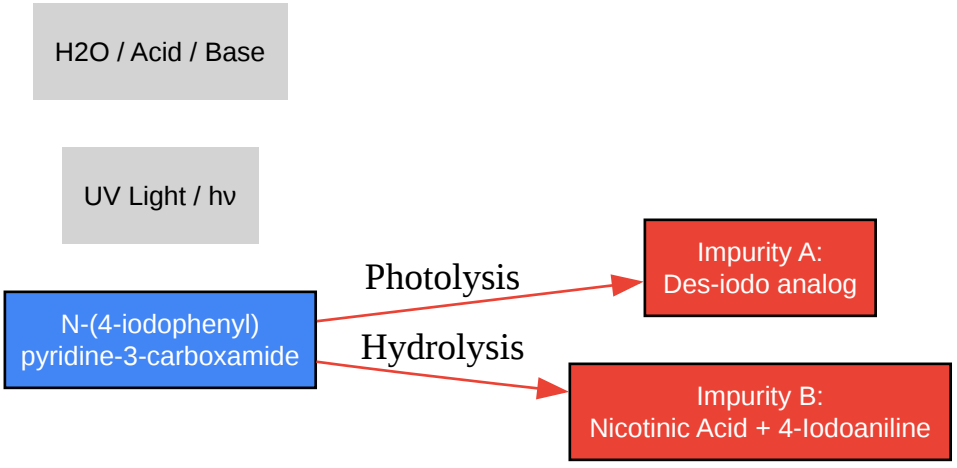
C-I Bond Lability

Aryl iodides are light-sensitive. The C-I bond is weaker than C-Br or C-Cl.

- Risk: Photolytic deiodination turns the sample yellow/brown (liberation of

).
- Mitigation: Store in amber vials at 4°C.
- Process Control: Avoid prolonged exposure to ambient light during weighing.

Diagram: Degradation Pathways



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Figure 2: Primary degradation pathways to monitor during stability testing.

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